

Technical Support Center: Isoscoparin-2''-O- β -D-glucopyranoside Isolation

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Compound of Interest

Compound Name: *Isoscoparin-2'-beta-D-glucopyranoside*

Cat. No.: *B8262100*

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Ticket System ID: ISO-2G-PURITY-001 Status: Open Assigned Specialist: Senior Application Scientist, Natural Products Division

Diagnostic Triage: "Is this your problem?"

Before proceeding with purification, confirm you are facing one of these three critical bottlenecks common to Flavone C-glycoside isolation.

Symptom	Probable Cause	Diagnostic Action
Peak Splitting / Tailing	Rotational Isomerism (Rotamers) or pH drift.	Run HPLC at elevated temp (35-40°C) or adjust mobile phase pH to 3.0 (Formic Acid).
Mass Mismatch (-162 Da)	Hydrolysis of the O-glycosidic bond at 2".	Check if strong acids (HCl/TFA) were used. The 2"-O-sugar is labile; the C-C bond is not.
Shift Co-elution	Contamination with Scopolin (8-C isomer) or Swertiajaponin.	¹ H-NMR check: Focus on the H-6 or H-8 singlet availability.

Core Protocol: Isolation Workflow

Objective: Isolate >98% pure Isoscopolin-2"-O-β-D-glucopyranoside from plant matrix (e.g., Gentiana, Swertia, or Alliaria spp.).

Phase A: Extraction & Enrichment (The "Crude" Phase)

- Solvent: 70% Methanol (aq). Reason: The diglycoside nature makes this molecule highly polar; 100% MeOH may yield poor recovery.
- Degreasing: Partition concentrate against Petroleum Ether. Discard the organic layer (lipids/chlorophyll).
- Enrichment:
 - Load aqueous phase onto Diaion HP-20 resin.
 - Wash: H₂O (removes free sugars/salts).
 - Elute: 40% MeOH -> 70% MeOH. Target compound usually elutes in the 40-60% window.

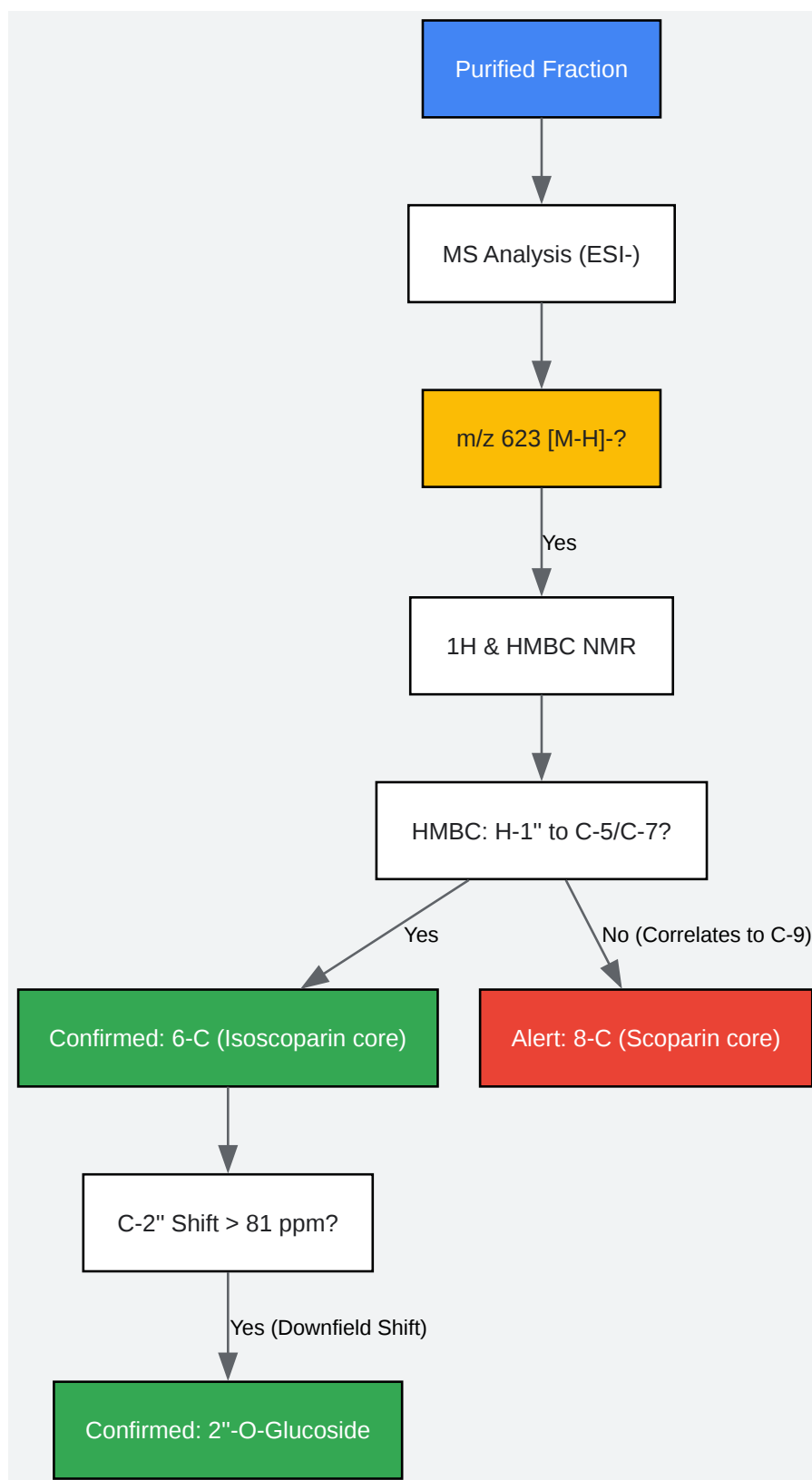
Phase B: High-Resolution Purification (The "Fine" Phase)

- Column: C18 Preparative (5μm, 100Å).

- Mobile Phase:
 - A: 0.1% Formic Acid in Water
 - B: Acetonitrile
- Gradient: 15% B to 35% B over 40 mins. Note: Shallow gradients are required to separate the 2"-O-glucoside from the aglycone (Isoscoparin).

Phase C: Structural Validation (The "Truth" Phase)

Do not rely on retention time. You must validate the 2"-O-linkage and the 6-C-position.



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Figure 1: Structural validation logic flow. The critical differentiation between Isoscoparin (6-C) and Scoparin (8-C) requires HMBC analysis.

Troubleshooting Guides (FAQs)

Ticket #1: "I see a split peak in HPLC that merges when I heat the column."

Diagnosis: Rotational Isomerism. Explanation: C-glycosyl flavones often exhibit rotational isomerism because the C-C bond between the sugar and the aglycone restricts rotation. This creates two conformers that separate slightly on C18 columns at room temperature. Solution:

- Increase Temperature: Set column oven to 35°C or 40°C. This increases the rotation rate, averaging the signal into a single sharp peak.
- Solvent Change: Switching from Methanol to Acetonitrile often reduces this effect due to viscosity changes.

Ticket #2: "My isolated compound turned into Isoscoparin after sitting in solution."

Diagnosis: Acid Hydrolysis of the 2"-O-bond. Explanation: While the C-glycosidic bond (Sugar-Flavone) is extremely stable, the O-glycosidic bond (Sugar-Sugar at 2") is standard and acid-labile. Solution:

- Avoid TFA: Trifluoroacetic acid is too strong. Use 0.1% Formic Acid or 0.05% Acetic Acid.
- Lyophilize Immediately: Do not leave the compound in acidic aqueous solution overnight. Freeze-dry fractions immediately after collection.

Ticket #3: "How do I distinguish Isoscoparin-2"-O-glucoside from Scoparin-2"-O-glucoside?"

Diagnosis: Regioisomer confusion (6-C vs 8-C). Explanation: Isoscoparin is the 6-C-glucosyl derivative; Scoparin is the 8-C-glucosyl derivative. They have identical masses. Solution: HMBC NMR is mandatory.

- Isoscoparin (6-C): The anomeric proton (H-1'') of the C-glucose will show long-range correlations to C-5, C-7, and C-6.
- Scoparin (8-C): The anomeric proton (H-1'') will correlate to C-7, C-9, and C-8.
- Visual Check: In 1H-NMR, 6-C isomers (Isoscoparin) usually show a singlet for H-8, while 8-C isomers (Scoparin) show a singlet for H-6.

Quantitative Reference Data

Table 1: Key NMR Diagnostic Shifts (DMSO-d6) Use these values to benchmark your isolation purity.

Position	Carbon (δ ppm)	Proton (δ ppm)	Diagnostic Note
Aglycone			
C-6	108-110 (C-quat)	-	Indicates substitution at C-6 (Isoscoparin type)
C-8	~94.0	~6.50 (s)	Presence of H-8 singlet confirms 6-C substitution
C-Glucosyl			
C-1''	~71-74	~4.6-4.9 (d, J=10Hz)	Large coupling constant typical of β -C-linkage
C-2''	~80-82	-	Critical: Downfield shift (+10 ppm vs unsubstituted) confirms 2''-O-glycosylation
O-Glucosyl			
C-1'''	~103-105	~4.0-4.5 (d, J=7-8Hz)	Anomeric signal of the terminal sugar

Stability & Storage Protocol

- State: Hygroscopic yellow powder.
- Storage: -20°C, desiccated.
- Solubility: Soluble in DMSO, MeOH/Water mixtures. Poorly soluble in pure cold water.
- Shelf Life: 24 months if kept dry. In solution (DMSO), stable for 1 month at -20°C.

References

- Isolation Source & Structure
 - Title: Isolation, Structure Elucidation, and Biological Activity of Flavone 6-C-Glycosides
 - Source: Chemistry of Natural Compounds, 2004.[1]
 - URL:[[Link](#)]
- Biosynthetic Context (Rice)
 - Title: The C-Glycosylation of Flavonoids in Cereals.[2][3][4]
 - Source: Journal of Biological Chemistry, 2009.
 - URL:[[Link](#)]
- General C-Glycoside NMR Data
 - Title: Carbon-13 NMR spectra of flavone-C-glycosides and their O-glycosides.
 - Source: Phytochemistry (via ScienceDirect).
 - URL:[[Link](#)]
- Isomer Differentiation (Scoparin vs Isoscoparin)
 - Title: Differentiation of 6-C- and 8-C-glycosylflavones by positive ion electrospray ioniz
 - Source: Journal of Mass Spectrometry.

- URL:[[Link](#)]

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Sources

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- 3. researchgate.net [researchgate.net]
- 4. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
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